

comparing biological activity of 3-O-Acetyl-26-hydroxy Cholesterol vs 26-hydroxycholesterol

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Compound of Interest

Compound Name: 3-O-Acetyl-26-hydroxy Cholesterol

CAS No.: 50681-37-3

Cat. No.: B1141251

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Comparative Guide: 26-Hydroxycholesterol vs. 3-O-Acetyl-26-Hydroxycholesterol

Executive Summary

This guide compares 26-hydroxycholesterol (also known as 27-hydroxycholesterol or 27-HC) with its esterified derivative, 3-O-Acetyl-26-hydroxycholesterol.

The core distinction lies in their biological availability and receptor affinity. 26-Hydroxycholesterol is the endogenous, active oxysterol that functions as a high-affinity ligand for Liver X Receptors (LXRs) and a Selective Estrogen Receptor Modulator (SERM). In contrast, 3-O-Acetyl-26-hydroxycholesterol functions primarily as a lipophilic pro-drug or synthetic intermediate. The acetylation at the C3 position sterically hinders direct nuclear receptor binding, requiring intracellular hydrolysis by esterases to restore biological activity. Consequently, the acetylated variant exhibits altered membrane permeability kinetics and delayed onset of action compared to the free alcohol.

Chemical & Physical Profile

Feature	26-Hydroxycholesterol (27-HC)	3-O-Acetyl-26-hydroxycholesterol
CAS Number	20380-11-4	50681-37-3
Molecular Weight	~402.65 g/mol	~444.69 g/mol
Nature	Endogenous Oxysterol (CYP27A1 product)	Synthetic Ester / Pro-drug
Solubility (Water)	Negligible (< 1 µg/mL)	Insoluble
Solubility (Organic)	Soluble in Ethanol, DMSO, Chloroform	Highly soluble in Chloroform, Ethyl Acetate
Membrane Permeability	Moderate (Amphipathic)	High (Lipophilic)
Primary Target	LXR	
	/	None (Direct); Precursor to 26-HC
	(Agonist), ER (Antagonist/Agonist)	



Note on Nomenclature: Historically, the terminal methyl group of cholesterol was numbered 26 or 27.[1] While IUPAC recommends "26-hydroxycholesterol," the literature predominantly uses "27-hydroxycholesterol" (27-HC). This guide treats them as synonymous.

Biological Activity Comparison

A. Nuclear Receptor Activation (LXR Signaling)[2]

- 26-Hydroxycholesterol: It is a potent endogenous agonist for LXR. The 3

-hydroxyl group is critical for forming hydrogen bonds within the ligand-binding pocket of the LXR. It drives the expression of genes involved in cholesterol efflux (ABCA1, ABCG1).

- 3-O-Acetyl-26-HC: The presence of the acetyl group at C3 abolishes the hydrogen bond donor capability.
 - In Cell-Free Assays: It shows negligible binding affinity to LXR.
 - In Whole-Cell Assays: It may induce LXR activity, but only after intracellular esterases hydrolyze the acetyl group. This results in a "lag phase" in transcriptional activation compared to the parent molecule.

B. Antiviral Potency

Oxysterols like 26-HC exhibit broad-spectrum antiviral activity (Rotavirus, Rhinovirus, HSV, VZV) by modifying the lipid envelope or host membrane stiffness.

- Mechanism: 26-HC integrates into lipid rafts, altering membrane fluidity and preventing viral fusion/entry.
- Acetylated Derivative: The 3-O-acetyl group increases lipophilicity, potentially enhancing passive diffusion across the plasma membrane. However, it must be deacetylated to exert the specific amphipathic disruption required for antiviral defense. In some viral models (e.g., Rotavirus), the free hydroxyl is preferred for maximal membrane stiffening effects.

C. Cytotoxicity Profile[3]

- 26-Hydroxycholesterol: Cytotoxic at high concentrations (>10-20 μ M) via induction of mitochondrial apoptosis and ROS generation.
- 3-O-Acetyl-26-HC: Generally exhibits lower immediate cytotoxicity due to the rate-limiting step of hydrolysis. It allows for higher "loading" doses in cellular assays before toxic effects manifest.

Mechanism of Action & Metabolism

The following diagram illustrates the divergent pathways of the two molecules. 26-HC acts directly, while the 3-O-Acetyl variant acts as a reservoir requiring enzymatic activation.



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Caption: Figure 1.[2][3][4] Metabolic fate and signaling activation.[5][6][7] 3-O-Acetyl-26-HC requires esterase-mediated hydrolysis to enter the active 26-HC pool.

Experimental Protocols

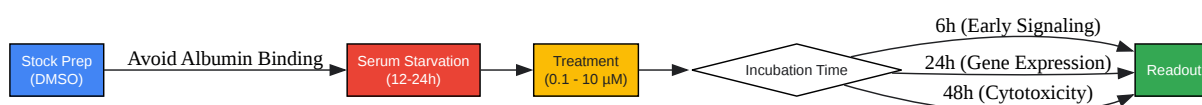
Protocol A: Solubilization & Stock Preparation

Critical Challenge: Oxysterols are prone to crystallization and oxidation (autoxidation).

- Vehicle: Use biological-grade DMSO (Dimethyl Sulfoxide) or absolute Ethanol.
 - 26-HC: Soluble up to 20 mM in ethanol.[8]
 - 3-O-Acetyl-26-HC: Soluble up to 50 mM in chloroform (for storage); must be exchanged to DMSO for cell culture.
- Storage: Store stocks at -80°C under argon gas to prevent formation of 7-ketocholesterol or other autoxidation artifacts.

Protocol B: Cellular Treatment Workflow

This protocol ensures valid comparison data by normalizing for the hydrolysis lag time.



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Caption: Figure 2. Standardized workflow for oxysterol assessment. Serum starvation is critical to prevent oxysterol sequestration by albumin.

Step-by-Step Methodology:

- Seeding: Seed cells (e.g., THP-1 macrophages or MCF-7) in 6-well plates.

- Starvation: Replace media with serum-free or lipoprotein-deficient serum (LPDS) media 12 hours prior to treatment. Reasoning: Albumin and lipoproteins in FBS bind oxysterols, reducing effective free concentration.
- Treatment:
 - Add 26-HC or 3-O-Acetyl-26-HC at equimolar concentrations (e.g., 1 μ M, 5 μ M).
 - Control: Vehicle only (DMSO < 0.1%).
- Readouts:
 - For LXR Activity: RT-qPCR for ABCA1 mRNA at 24 hours. (Expect delayed response for Acetyl variant).
 - For Antiviral Activity: Infect cells 1 hour post-treatment; measure viral titer at 24 hours.

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